

Introduction: The Strategic Value of the Biphenyl Scaffold

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Compound of Interest

Compound Name: 5-Bromo[1,1'-biphenyl]-2-ol

CAS No.: 16434-97-2

Cat. No.: B093515

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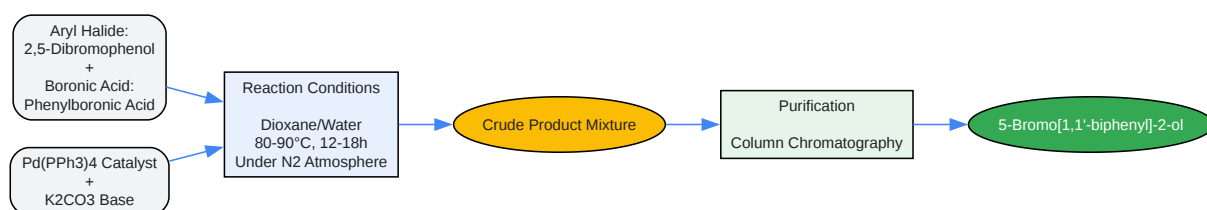
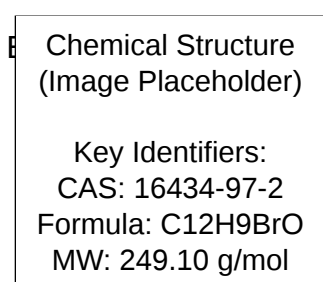
Biphenyls, characterized by two interconnected phenyl rings, represent a cornerstone structural motif in organic chemistry and medicinal chemistry.[1][2] Their rigid, yet conformationally adaptable, framework serves as a versatile platform for constructing molecules with significant pharmacological activities and unique material properties.[3] Functionalized biphenyls, such as **5-Bromo[1,1'-biphenyl]-2-ol**, are of particular interest. This compound is not merely an inert chemical entity; it is a strategically designed building block. The presence of a hydroxyl group offers a key interaction point for hydrogen bonding with biological targets, while the bromine atom provides a reactive handle for extensive synthetic diversification through modern cross-coupling methodologies. This guide offers a comprehensive technical overview of **5-Bromo[1,1'-biphenyl]-2-ol**, from its fundamental properties to its synthesis, analysis, and strategic application in research and development.

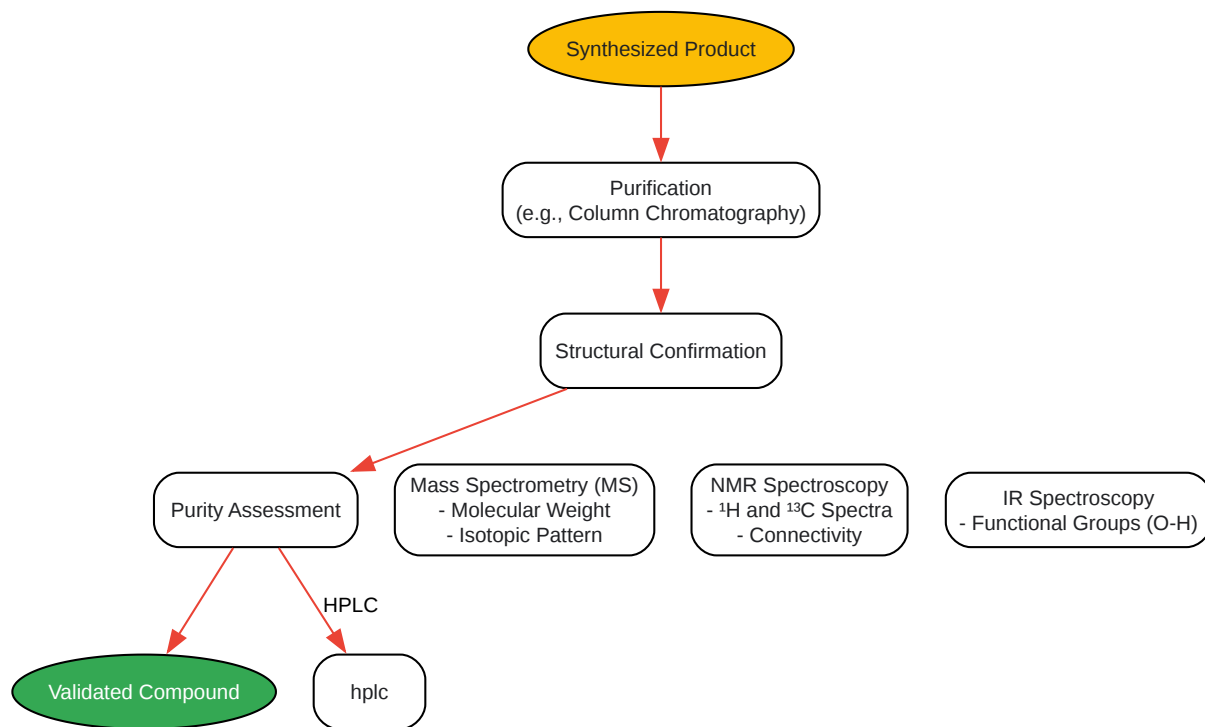
Core Chemical and Physical Properties

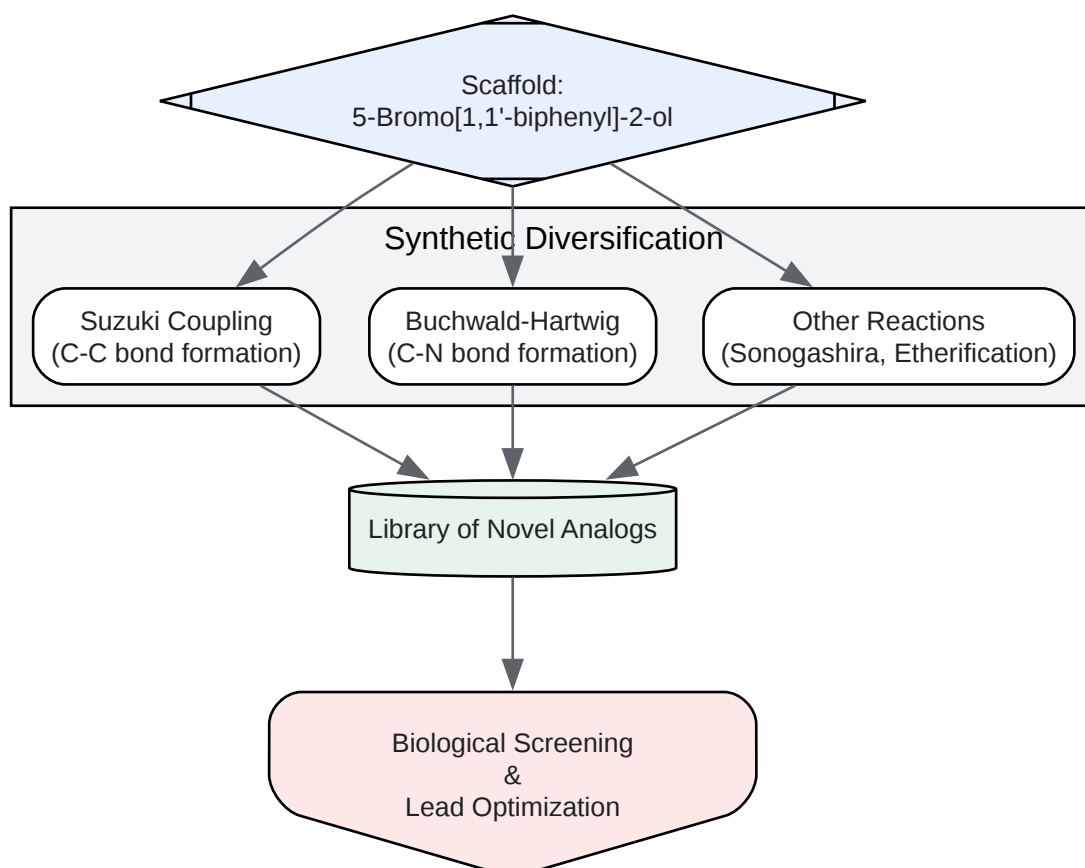
5-Bromo[1,1'-biphenyl]-2-ol, also known as 4-bromo-2-phenylphenol, is a solid organic compound at room temperature.[4] Its key identifiers and physicochemical properties are summarized below, providing a foundational dataset for experimental design.

Property	Value	Source
CAS Number	16434-97-2	[4][5][6][7]
Molecular Formula	C ₁₂ H ₉ BrO	[4][6][8]
Molecular Weight	249.10 g/mol	[4][6]
IUPAC Name	4-bromo-2-phenylphenol	[4]
Synonyms	5-bromo-2-hydroxybiphenyl, 2-Biphenylol, 5-bromo-	[7][8]
Melting Point	53-54 °C	[7]
Boiling Point	139 °C (at 1.1 Torr)	[7]
logP (Octanol/Water)	3.82 - 3.87	[6][8]
SMILES	Oc1ccc(Br)cc1-c1ccccc1	[6]
InChIKey	AWIYHSVPCXSVRF-UHFFFAOYSA-N	[4][6][7]

The moderate hydrophobicity, indicated by a logP value of approximately 3.8, suggests good solubility in organic solvents, a critical parameter for its use in synthetic reactions.[8]







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Sources

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- 2. ijsdr.org [ijsdr.org]
- 3. A fruitful century for the scalable synthesis and reactions of biphenyl derivatives: applications and biological aspects - RSC Advances (RSC Publishing)
DOI:10.1039/D3RA03531J [pubs.rsc.org]

- [4. 5-Bromo\[1,1'-biphenyl\]-2-ol | C12H9BrO | CID 85417 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 5-bromo\[1,1'-biphenyl\]-2-ol | 16434-97-2 \[chemicalbook.com\]](#)
- [6. chemeo.com \[chemeo.com\]](#)
- [7. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [8. Buy 5-Bromo\[1,1'-biphenyl\]-2-ol | 16434-97-2 \[smolecule.com\]](#)
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